Technical Guide: Spectral Characterization of Ethyl 6-formylpyridine-2-carboxylate

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Compound of Interest

Compound Name:	*Ethyl 6-formylpyridine-2-carboxylate*
CAS No.:	*21908-10-1*
Cat. No.:	*B1438563*

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Introduction & Compound Identity

Ethyl 6-formylpyridine-2-carboxylate (CAS: 21908-10-1) is a bifunctional pyridine derivative featuring an electron-withdrawing formyl group at the C6 position and an ethyl ester at the C2 position.[1] This desymmetrization of the pyridine ring makes it a versatile electrophile for Schiff base condensation and a precursor for terpyridine ligands.

Property	Detail
IUPAC Name	Ethyl 6-formylpyridine-2-carboxylate
CAS Number	21908-10-1
Molecular Formula	
Molecular Weight	179.17 g/mol
Appearance	White to pale yellow solid / oil

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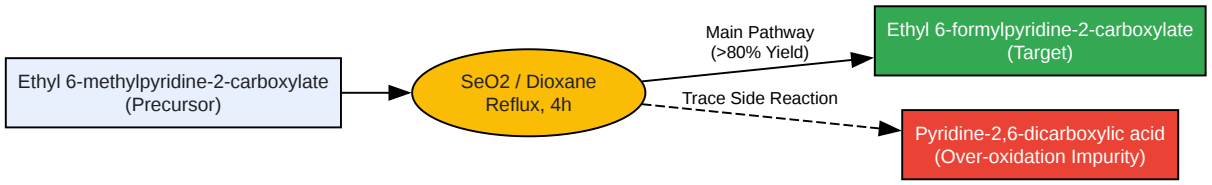
Synthesis Pathway & Context

Understanding the synthesis is crucial for interpreting spectral impurities. The standard industrial route involves the Riley Oxidation of ethyl 6-methylpyridine-2-carboxylate using Selenium Dioxide (

). This transformation selectively oxidizes the activated methyl group to an aldehyde.

Reaction Scheme

The following diagram illustrates the oxidation pathway and potential side products (e.g., over-oxidation to the carboxylic acid) that may appear in spectral data.



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Figure 1: Selective oxidation of the methyl precursor to the target aldehyde.[2]

Spectral Characterization Data

Nuclear Magnetic Resonance (NMR)

The NMR data reflects the desymmetrized nature of the pyridine ring.[2] The key diagnostic signal is the aldehyde proton singlet downfield.[2]

H NMR (400 MHz,

)

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Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Insight
10.18	Singlet (s)	1H	-CHO	Distinctive aldehyde proton; highly deshielded.
8.35	Doublet (d, Hz)	1H	Py-H3	Ortho to ester; deshielded by carbonyl anisotropy.
8.15	Doublet (d, Hz)	1H	Py-H5	Ortho to aldehyde.
8.05	Triplet (t, Hz)	1H	Py-H4	Meta proton; coupling to H3 and H5.
4.52	Quartet (q, Hz)	2H	-OCH -	Methylene of ethyl ester.
1.48	Triplet (t, Hz)	3H	-CH	Methyl of ethyl ester.

C NMR (100 MHz,)

The spectrum displays 9 distinct carbon environments.[2]

- Carbonyls: 192.8 ppm (Aldehyde), 164.5 ppm (Ester).[2]
- Pyridine Ring: 152.8 (C6), 148.2 (C2), 138.5 (C4), 128.1 (C3), 124.9 (C5).[2]
- Ethyl Group: 62.3 (

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), 14.2 (

).[2]

Infrared Spectroscopy (FT-IR)

The IR spectrum is characterized by two distinct carbonyl stretching vibrations and the Fermi resonance of the aldehyde C-H bond.

Wavenumber ( )	Intensity	Functional Group	Assignment
2850, 2760	Weak	C-H (Aldehyde)	Fermi Resonance doublet (Diagnostic for aldehydes).
1745	Strong	C=O (Ester)	Ester carbonyl stretch.
1715	Strong	C=O (Aldehyde)	Conjugated aldehyde carbonyl stretch.
1590, 1575	Medium	C=N / C=C	Pyridine ring skeletal vibrations.
1240	Strong	C-O	Ester C-O-C stretch.

Mass Spectrometry (MS)

The fragmentation pattern follows standard cleavage pathways for aromatic esters and aldehydes.[2]

- Ionization Method: EI (Electron Impact, 70 eV)
- Molecular Ion (

  ): m/z 179[1][2]

Fragmentation Pathway:

- (179): Parent ion.

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- (150): Loss of ethyl group (

) or CHO.

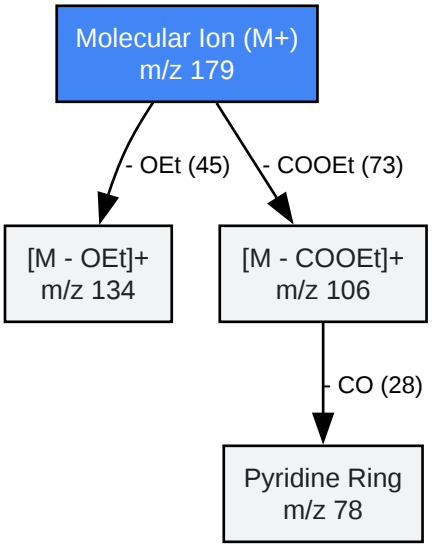
- (134): Loss of ethoxy group (

).

- (106): Loss of

  .

- Base Peak: Often m/z 106 (Pyridine-CHO cation) or m/z 78 (Pyridine ring).



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Figure 2: Proposed fragmentation pathway in Electron Impact Mass Spectrometry.

Experimental Protocol for Spectral Validation

To ensure data integrity, the following sample preparation protocols are recommended.

NMR Preparation[2][3][4]

- Solvent: Use

  (Chloroform-d) neutralized with basic alumina or stored over silver foil to prevent acid-catalyzed acetal formation of the aldehyde.

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- Concentration: Dissolve 10-15 mg of sample in 0.6 mL solvent.
- Shimming: Ensure linewidth < 1.0 Hz on the

  residual peak (7.26 ppm) to resolve the aromatic coupling constants.

Storage & Stability

The aldehyde group is susceptible to oxidation (to carboxylic acid) and hydration.[2]

- Storage: Store under Argon at -20°C.
- Purification: If the aldehyde proton signal (10.18 ppm) decreases and a broad singlet appears ~11-12 ppm (acid), purify via silica gel chromatography (Hexane/EtOAc 4:1).[2]

References

- PubChem. (n.d.).[1][3] **Ethyl 6-formylpyridine-2-carboxylate** (CID 44206644).[1] National Center for Biotechnology Information. Retrieved January 29, 2026, from [Link][2]
- Lara, R. G., et al. (2012).[2] Synthesis of 6-formyl-pyridine-2-carboxylate derivatives and their telomerase inhibitory activities. Bioorganic & Medicinal Chemistry Letters. Retrieved from [Link]

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